

A Comparative Guide to the Mechanism of Action of Kessane in Oncology

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Compound of Interest

Compound Name: Kessane

Cat. No.: B1673396

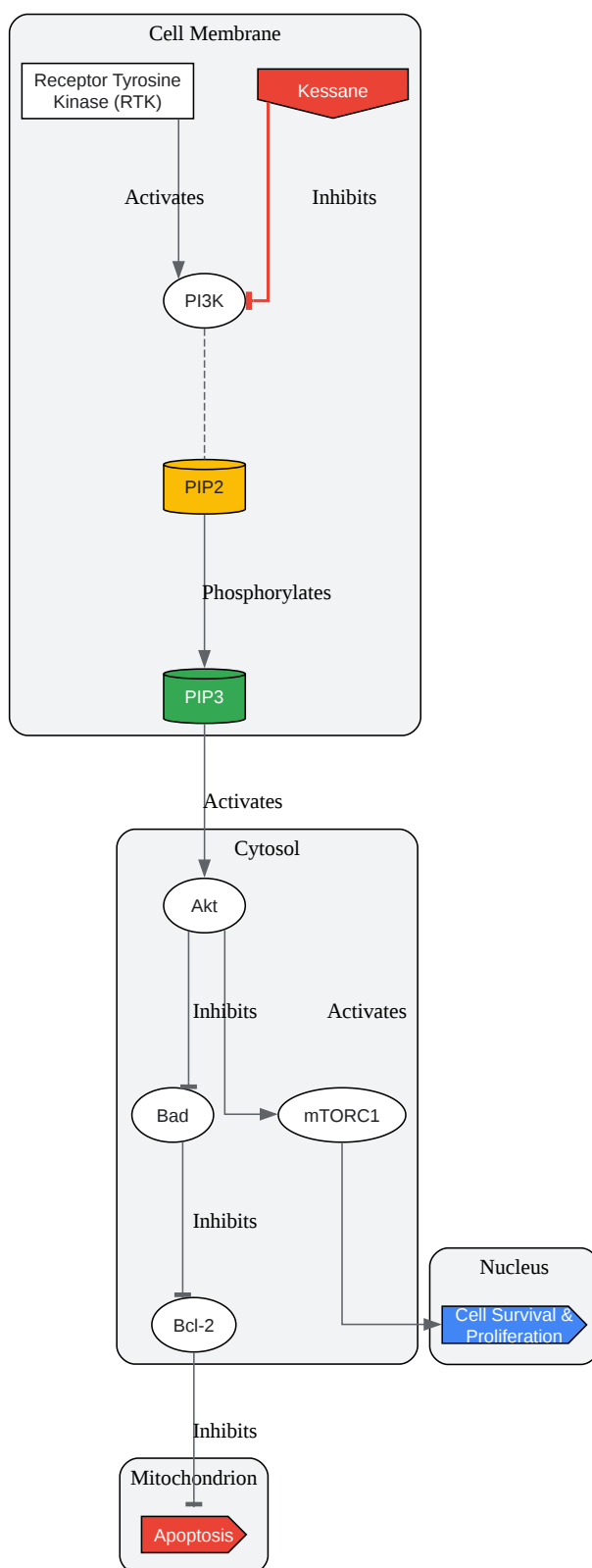
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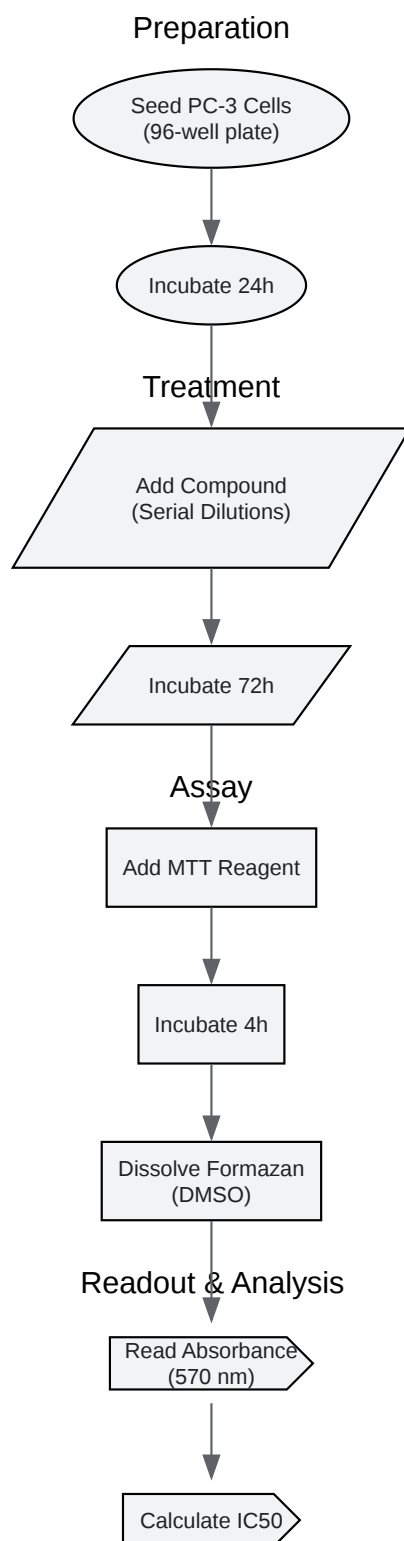
For Researchers, Scientists, and Drug Development Professionals

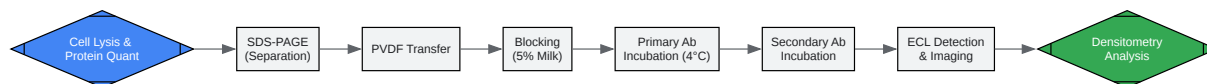
This guide provides a comparative analysis of **Kessane**, a naturally occurring sesquiterpenoid oxide, and its potential mechanism of action in biological systems, specifically within the context of cancer cell biology.[1][2] While research into the specific biological activities of **Kessane** is emerging, this document outlines a hypothesized mechanism based on the known bioactivities of related sesquiterpenoids, which include anti-inflammatory, cytotoxic, and anti-tumor effects.[3][4] We compare **Kessane** with a well-established natural product-derived drug, Paclitaxel, and a synthetic inhibitor, Uprolide, targeting a key oncogenic pathway.

Hypothesized Mechanism of Action: Kessane

Kessane is proposed to induce apoptosis (programmed cell death) in cancer cells by inhibiting the Phosphoinositide 3-kinase (PI3K)/Akt signaling pathway. This pathway is a critical regulator of cell survival, proliferation, and growth, and its hyperactivation is a common feature in many human cancers. By inhibiting this pathway, **Kessane** is thought to trigger a downstream cascade leading to the activation of apoptotic machinery.







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References

- 1. medkoo.com [medkoo.com]
- 2. Kessane | C15H26O | CID 11310616 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. mdpi.com [mdpi.com]
- 4. mdpi.com [mdpi.com]
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